

# An In-depth Technical Guide to the Physical Properties of Pentaborane(9)

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## Compound of Interest

Compound Name: Pentaborane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **pentaborane(9)** ( $B_5H_9$ ), a high-energy boron hydride. The information is curated for researchers, scientists, and professionals in drug development who may encounter or work with this highly reactive and toxic compound. This document summarizes key quantitative data in structured tables, outlines detailed experimental protocols for property determination with an emphasis on safety, and includes visualizations of logical relationships and experimental workflows.

## Core Physical Properties

**Pentaborane(9)** is a colorless, volatile liquid with a pungent, sour milk-like odor.<sup>[1][2]</sup> It is a highly polar compound with a significant dipole moment.<sup>[1]</sup> A key characteristic is its pyrophoric nature, meaning it can ignite spontaneously in air, especially when impure.<sup>[1][3]</sup> It is soluble in hydrocarbons such as benzene and cyclohexane, as well as in various greases.<sup>[1][3]</sup>

## Quantitative Data Summary

The following tables summarize the key physical properties of **pentaborane(9)**.

Property	Value	Notes
Molecular Formula	B <sub>5</sub> H <sub>9</sub>	
Molar Mass	63.13 g/mol [3]	
Appearance	Colorless, mobile liquid[3]	Can have a slight yellow coloration if impurities are present.
Odor	Pungent, like sour milk or garlic[2][3]	Sensory adaptation occurs quickly, making odor an unreliable warning.
Melting Point	-46.8 °C (-52.2 °F; 226.3 K)[1]	At standard atmospheric pressure.
Boiling Point	58.4 °C (137.1 °F; 331.5 K)[1]	
Density (liquid)	0.618 g/mL at 25 °C[1][3]	0.61 g/cm <sup>3</sup> at 0 °C.[4]
Vapor Density	2.2 (air = 1)[2]	Vapors are heavier than air.[1]
Dipole Moment	2.13 D[1]	Indicative of a highly polar molecule.
Surface Tension	20.8 dynes/cm at 25 °C[2]	
Heat of Formation (liquid, 298.15 K)	+73.2 kJ/mol[5]	
Vapor Pressure		
Vapor Pressure		Temperature (°C)
1 kPa (7.5 mmHg)		-34.8[2]
10 kPa (75 mmHg)		3.8[2]
22.8 kPa (171 mmHg)		20[2]
100 kPa (750 mmHg)		57.6[2]

Flammability and Stability	Value	Notes
Flash Point	30 °C (86 °F)[3][6]	Closed cup.
Autoignition Temperature	~35 °C (95 °F)[2][6]	For pure material; spontaneously flammable if impure.[2]
Explosive Limits in Air	0.42% - 98%[6]	
Decomposition Temperature	>150 °C (302 °F)[2][3]	Decomposes to produce hydrogen gas.[1]

## Experimental Protocols

Given the hazardous nature of **pentaborane**(9), all experimental procedures must be conducted in a well-ventilated fume hood or a glovebox under an inert atmosphere (e.g., dry nitrogen).[7] Appropriate personal protective equipment (PPE), including a self-contained breathing apparatus and a fully encapsulating, chemical-resistant suit, is mandatory.[2]

### Determination of Boiling Point (Micro-reflux method)

This method is suitable for small sample volumes and enhances safety by containing the substance.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Micro-stir bar
- Digital thermometer with a thermocouple probe
- Heating block with a magnetic stirrer
- Inert gas source (e.g., nitrogen) with a bubbler
- Condenser (optional, for extended reflux)

#### Procedure:

- Place a micro-stir bar and approximately 0.5 mL of **pentaborane(9)** into the test tube within an inert atmosphere glovebox.
- Seal the test tube with a septum, ensuring a snug fit.
- Insert the thermocouple probe through the septum, positioning the tip approximately 1 cm above the liquid surface to measure the vapor temperature.
- Insert a needle connected to the inert gas source through the septum to provide a slight positive pressure and a vent needle connected to a bubbler to prevent pressure buildup.
- Place the test tube in the heating block on the magnetic stirrer.
- Turn on the stirrer to ensure smooth boiling.
- Gently heat the sample. Observe the formation of a reflux ring (condensing vapor) on the inner wall of the test tube.
- Adjust the heating rate so that the reflux ring is stable at the level of the thermometer's sensor.
- The stable temperature reading on the thermometer is the boiling point of the liquid.[5]

## Determination of Vapor Pressure (Static Method)

This method measures the equilibrium vapor pressure in a closed system.

#### Apparatus:

- A small, robust, and leak-tight flask with a sidearm connected to a pressure transducer.
- A temperature probe (thermocouple or RTD) inserted into the flask.
- A vacuum pump.
- A thermostatically controlled bath.

#### Procedure:

- Introduce a small, purified sample of **pentaborane(9)** into the flask in a controlled environment.
- Attach the flask to a vacuum line and freeze the sample with liquid nitrogen.
- Evacuate the flask to remove any residual air or other gases.
- Seal the flask from the vacuum line.
- Allow the sample to thaw and place the flask in the thermostatic bath.
- Allow the system to reach thermal equilibrium at a set temperature.
- Record the temperature and the pressure reading from the transducer. This pressure is the vapor pressure at that temperature.
- Repeat the measurement at various temperatures to obtain a vapor pressure curve.<sup>[1]</sup>

## Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements.

#### Apparatus:

- A pycnometer (a small glass flask with a ground-glass stopper containing a capillary tube).
- An analytical balance.
- A thermostatic bath.

#### Procedure:

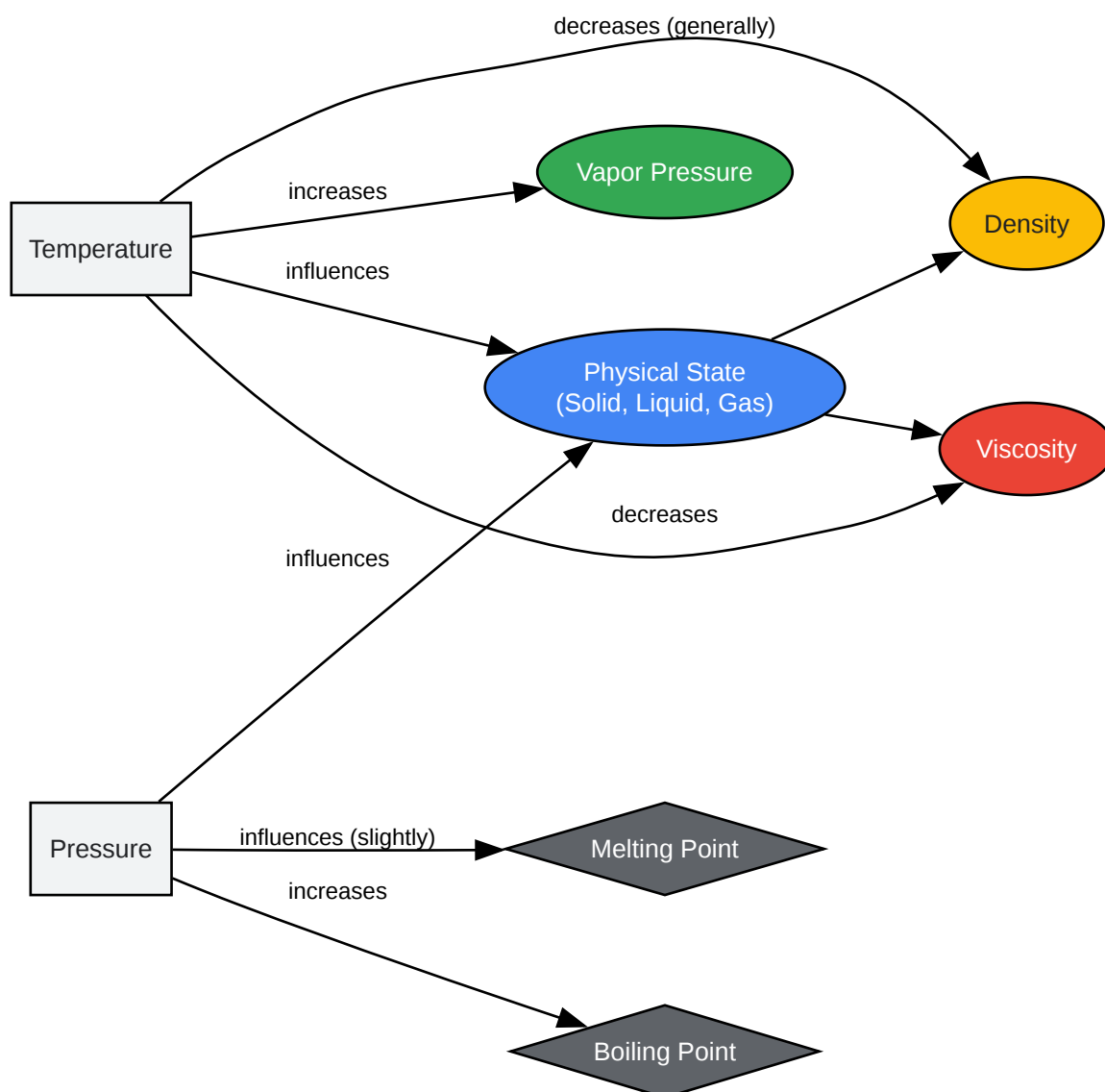
- Thoroughly clean and dry the pycnometer and weigh it accurately on the analytical balance.
- In an inert atmosphere, fill the pycnometer with **pentaborane(9)**. Insert the stopper carefully, allowing excess liquid to exit through the capillary.

- Thermostat the filled pycnometer in the bath to a constant temperature.
- Remove the pycnometer, wipe it dry, and weigh it accurately.
- The mass of the **pentaborane(9)** is the difference between the filled and empty pycnometer weights.
- The density is calculated by dividing the mass of the **pentaborane(9)** by the known volume of the pycnometer.[8]

## Visualizations

### Logical Relationships of Physical Properties

The physical state and properties of **pentaborane(9)** are highly dependent on temperature and pressure. The following diagram illustrates these relationships.

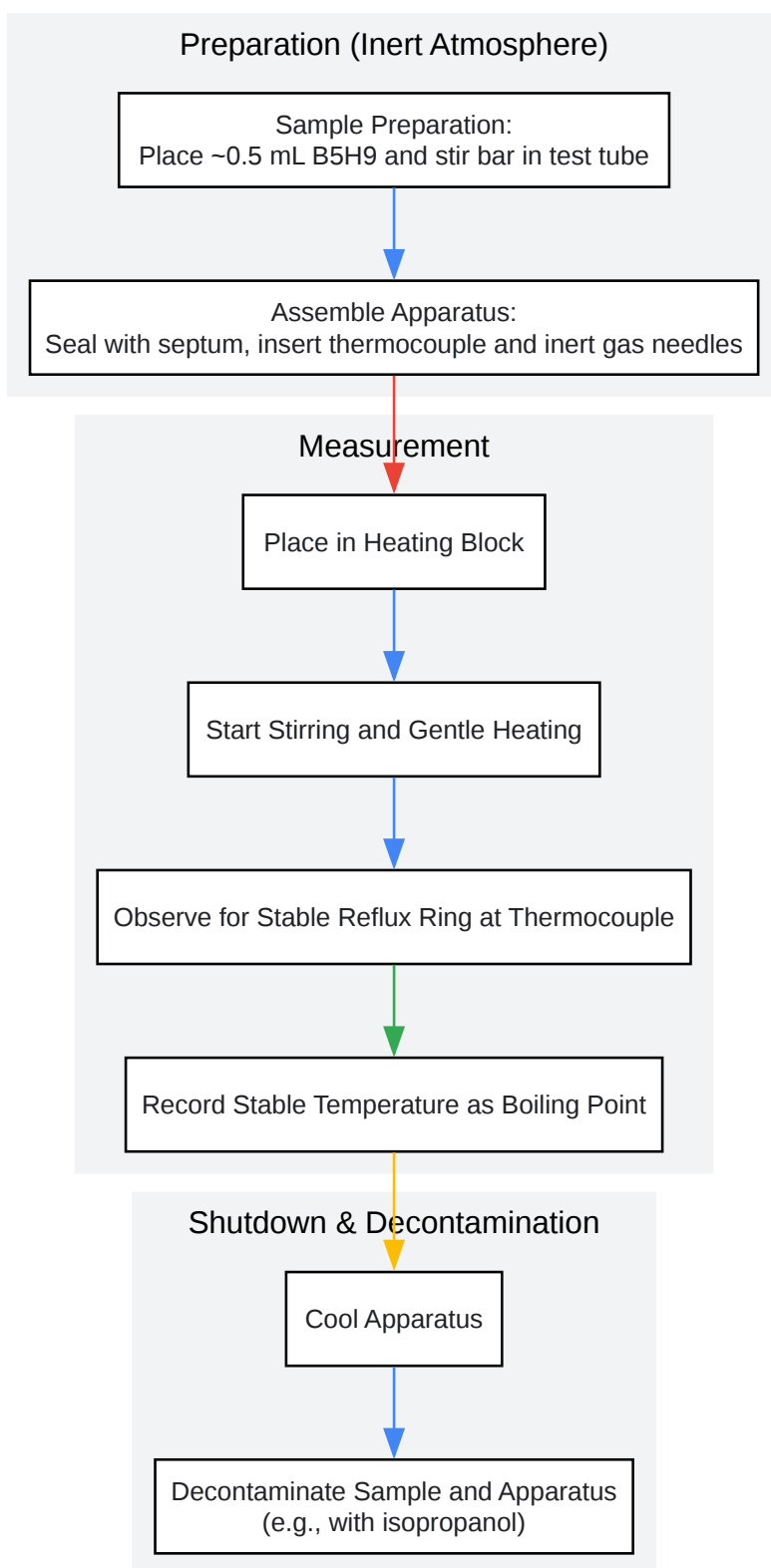


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Caption: Interdependence of **Pentaborane(9)** Physical Properties.

## Experimental Workflow: Boiling Point Determination

The workflow for determining the boiling point of **pentaborane(9)** must prioritize safety and containment.



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Caption: Safe Workflow for **Pentaborane(9)** Boiling Point Determination.



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